

# Safeguarding Your Research: A Comprehensive Guide to Handling DMPQ Dihydrochloride

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## Compound of Interest

Compound Name: DMPQ Dihydrochloride

Cat. No.: B2497814

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For Immediate Implementation by Laboratory Personnel

This guide provides essential safety and logistical information for the handling and disposal of **DMPQ Dihydrochloride** (CAS No: 1123491-15-5). Adherence to these protocols is critical to ensure the safety of all laboratory personnel and to maintain a secure research environment.

## I. Hazard Identification and Personal Protective Equipment (PPE)

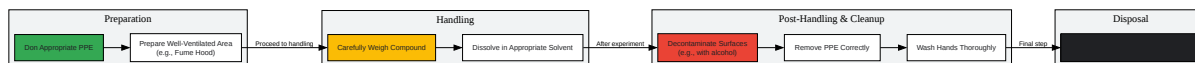
**DMPQ Dihydrochloride** is classified as harmful if swallowed (Acute toxicity, oral - Category 4). [1][2][3] While comprehensive toxicological data is limited, it is imperative to handle this compound with the appropriate level of caution to avoid potential health hazards. The following personal protective equipment is mandatory when handling **DMPQ Dihydrochloride**.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Standard BS EN 374:2003 compliant gloves are a minimum requirement.	To prevent skin contact. Gloves should be inspected before use and changed regularly, or immediately if contaminated or damaged.[4]
Eye Protection	Safety goggles with side-shields.	To protect eyes from dust, aerosols, and splashes.[1]
Skin and Body	Impervious laboratory coat or gown.	To prevent contamination of personal clothing.[1]
Respiratory	Use in a well-ventilated area or in a chemical fume hood. If dust or aerosols are likely to be generated and a fume hood is not available, a suitable respirator should be used.	To avoid inhalation of the compound.[1]

## II. Safe Handling and Operational Plan

A systematic approach to handling **DMPQ Dihydrochloride** is crucial to minimize exposure risk. The following workflow outlines the key steps from preparation to disposal.



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## References

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- 3. DMPQ Dihydrochloride | C<sub>16</sub>H<sub>16</sub>Cl<sub>2</sub>N<sub>2</sub>O<sub>2</sub> | CID 45073427 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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